

Barium phosphinate chemical formula and molecular weight

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: barium phosphinate

Cat. No.: B1143699 Get Quote

Barium Phosphinate: A Comprehensive Technical Overview

This guide provides a detailed summary of the chemical formula and molecular weight of **barium phosphinate**, a compound of interest to researchers and professionals in drug development and chemical synthesis.

Barium phosphinate, also commonly known as barium hypophosphite, is an inorganic salt. It exists in both anhydrous and monohydrate forms.

Chemical Identity and Molecular Properties

The chemical and physical properties of **barium phosphinate** are summarized in the table below, providing a clear reference for its molecular formula and weight.



Property	Anhydrous Barium Phosphinate	Barium Phosphinate Monohydrate
Synonyms	Barium hypophosphite, Barium bisphosphinate[1]	
Chemical Formula	Ba(H ₂ PO ₂) ₂ [2][3][4]	Ba(H ₂ PO ₂) ₂ ·H ₂ O[2]
Molecular Formula	BaH4O4P2[1][4]	
Molecular Weight	267.30 g/mol [1][3][5][6]	285.320 g/mol [2]
CAS Number	14871-79-5[3][7][8]	14871-79-5[2]

The anhydrous form has a molecular weight of approximately 267.30 g/mol .[1][3][5][6] The monohydrate form includes one molecule of water of hydration, resulting in a higher molecular weight of 285.320 g/mol .[2]

It is important for researchers to distinguish between **barium phosphinate**, barium phosphite (BaHO₃P), and barium phosphate (Ba₃(PO₄)₂) as their chemical formulas and properties differ significantly.[9][10][11]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Barium hypophosphite Sciencemadness Wiki [sciencemadness.org]
- 2. BARIUM HYPOPHOSPHITE [chemicalbook.com]
- 3. Barium Hypophosphite [drugfuture.com]
- 4. BARIUM HYPOPHOSPHITE CAS#: [m.chemicalbook.com]
- 5. Barium phosphinate, 98% pure p.a. | chemcraft.su [chemcraft.su]
- 6. chembk.com [chembk.com]



- 7. Barium hypophosphite | BaH2O4P2+2 | CID 118984384 PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. barium phosphinate | 14871-79-5 [chemicalbook.com]
- 9. Barium phosphonate | BaHO3P | CID 90470699 PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. BARIUM PHOSPHITE | 26946-37-2 [amp.chemicalbook.com]
- 11. youtube.com [youtube.com]
- To cite this document: BenchChem. [Barium phosphinate chemical formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143699#barium-phosphinate-chemical-formula-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com